

# Physical properties of 1-chloro-2-propanone

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## Compound of Interest

Compound Name: Chloroacetone

Cat. No.: B047974

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An In-depth Technical Guide to the Physical Properties of 1-Chloro-2-propanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 1-chloro-2-propanone (also known as **chloroacetone**), a significant compound in organic synthesis. The information is presented for use by researchers, scientists, and professionals in drug development, with a focus on clarity, detail, and practical application in a laboratory setting.

## Summary of Physical Properties

1-Chloro-2-propanone is a colorless liquid that tends to darken upon exposure to light.<sup>[1][2][3]</sup> It possesses a pungent and irritating odor.<sup>[1][2][4]</sup> The quantitative physical data for this compound are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Molecular Formula	C <sub>3</sub> H <sub>5</sub> ClO	
Molecular Weight	92.52 g/mol	
Melting Point	-44.5 °C to -45 °C	
Boiling Point	119 °C to 120 °C	At standard atmospheric pressure
Density	1.123 g/cm <sup>3</sup>	at 25 °C
1.15 g/cm <sup>3</sup>	at 20 °C[1][5]	
1.162 g/cm <sup>3</sup>	at 25 °C[6]	
Refractive Index (n <sub>D</sub> )	1.432	at 20 °C[6]
Solubility in Water	10 g/100 mL	at 20 °C[1][3]
Solubility in Organic Solvents	Miscible	With alcohol, ether, and chloroform[3][4][6][7]
Vapor Pressure	12.0 mmHg	at 25 °C[1]
Flash Point	32 °C to 40 °C	[3][5]
Autoignition Temperature	610 °C	
Dipole Moment	2.27 D to 2.36 D	

## Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of 1-chloro-2-propanone. These protocols are designed to be followed in a standard organic chemistry laboratory.

**Safety Precaution:** 1-Chloro-2-propanone is a lachrymator and is toxic.[2][4] It is irritating to the eyes, skin, and respiratory system.[6][8] All handling and experiments must be conducted within a certified chemical fume hood, and appropriate personal protective equipment (PPE), including chemical splash goggles, gloves, and a lab coat, must be worn at all times.[8][9]

## Determination of Boiling Point via Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Simple distillation is a reliable method for determining the boiling point of a pure liquid sample.<sup>[9]</sup>

Apparatus:

- Round-bottom flask (25 mL or 50 mL)
- Distillation head (still head)
- Thermometer and adapter
- Condenser (Liebig or other suitable type)
- Receiving flask (e.g., Erlenmeyer flask)
- Heating mantle or oil bath
- Boiling chips
- Clamps and stands

Procedure:

- Place a few boiling chips into the round-bottom flask.
- Add approximately 10-15 mL of 1-chloro-2-propanone to the flask.
- Assemble the simple distillation apparatus inside a fume hood. Ensure all joints are securely connected.
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head.<sup>[9]</sup>
- Begin circulating cold water through the condenser, with water entering at the bottom inlet and exiting at the top outlet.

- Gently heat the flask using the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor rises. The temperature will increase and then stabilize as the vapor surrounds the thermometer bulb; this stable temperature is the boiling point.<sup>[9]</sup>
- Record the temperature range over which the liquid distills. For a pure compound, this range should be narrow (1-2 °C).
- Continue distillation until only a small amount of liquid remains in the distilling flask. Do not distill to dryness.
- Allow the apparatus to cool completely before disassembly.

## Determination of Density using a Pycnometer

Density is the mass per unit volume of a substance. A pycnometer (or specific gravity bottle) allows for the precise measurement of the volume of a liquid, enabling an accurate density determination.

Apparatus:

- Pycnometer (e.g., 10 mL) with stopper
- Analytical balance (readable to  $\pm 0.0001$  g)
- Constant temperature water bath
- Thermometer

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer with its stopper on the analytical balance. Record this mass as  $m_1$ .

- Fill the pycnometer with deionized water and insert the stopper, ensuring any excess water is expelled through the capillary.
- Place the filled pycnometer in a constant temperature water bath set to 20.0 °C or 25.0 °C. Allow it to equilibrate for at least 20 minutes.
- Remove the pycnometer, carefully dry the exterior, and weigh it. Record this mass as  $m_2$ .
- Empty and thoroughly dry the pycnometer.
- Fill the pycnometer with 1-chloro-2-propanone, insert the stopper, and equilibrate it in the same constant temperature water bath.
- Remove the pycnometer, dry the exterior, and weigh it. Record this mass as  $m_3$ .
- The density of 1-chloro-2-propanone ( $\rho_{\text{sample}}$ ) can be calculated using the following formula:  $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Determination of Refractive Index using an Abbe Refractometer

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and a useful indicator of purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Dropper or pipette
- Soft lens tissue
- Ethanol or acetone for cleaning

Procedure:

- Turn on the refractometer's light source.
- Ensure the prisms are clean and dry. Clean with a soft tissue moistened with ethanol or acetone if necessary.
- Using a dropper, place a few drops of 1-chloro-2-propanone onto the surface of the lower prism.
- Close the prisms securely. The liquid should spread to form a thin film.
- Set the connected water bath to maintain a constant temperature, typically 20.0 °C. Allow time for the temperature to stabilize.
- Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields become visible.
- Adjust the chromaticity screw to eliminate any color fringe at the boundary, making the borderline sharp and clear.
- Use the fine adjustment knob to center the borderline exactly on the crosshairs of the reticle.
- Press the switch to illuminate the scale and read the refractive index value.
- Record the refractive index and the temperature at which the measurement was taken (e.g.,  $n^{20}_D = 1.432$ ).

## Determination of Solubility

Solubility is a qualitative or quantitative measure of the ability of a given substance (the solute) to dissolve in a solvent.

Apparatus:

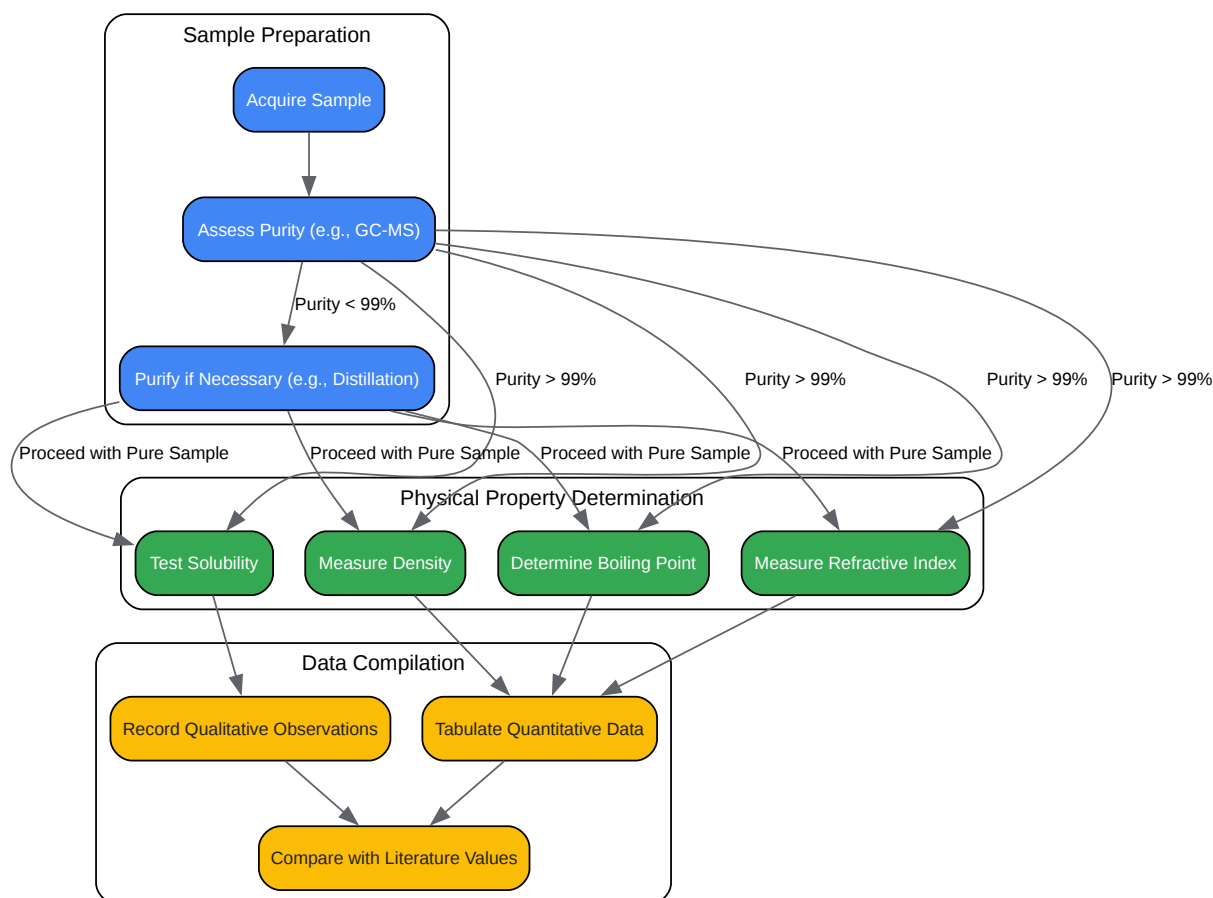
- Test tubes and a test tube rack
- Graduated pipettes or cylinders
- Vortex mixer (optional)

#### Procedure:

- Qualitative Solubility in Water:
  - Place approximately 2 mL of deionized water into a test tube.
  - Add 1-chloro-2-propanone dropwise (approx. 0.2 mL) to the test tube.
  - Agitate the mixture (e.g., using a vortex mixer or by flicking the tube) for 1-2 minutes.
  - Observe whether the substance dissolves completely (miscible), forms two distinct layers (immiscible), or partially dissolves (partially soluble). Record your observations.[\[10\]](#)
- Qualitative Solubility in Organic Solvents:
  - Repeat the procedure above using various organic solvents such as ethanol, diethyl ether, and chloroform in place of water.
  - Observe and record the solubility of 1-chloro-2-propanone in each solvent.

## Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the systematic characterization of the physical properties of a chemical substance like 1-chloro-2-propanone.



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Caption: Workflow for Physical Property Characterization.

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